

Lecirelin reconstitution and storage conditions

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Lecirelin

CAS No.: 61012-19-9

Cat. No.: S1793419

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Lecirelin Application Notes and Protocols

Chemical and Pharmaceutical Profile

Lecirelin is a synthetic nonapeptide analog of Gonadotropin-Releasing Hormone (GnRH) that acts as a potent GnRH agonist. [1] [2] It is used in veterinary medicine to regulate reproductive functions.

- **Molecular Formula:** C₅₉H₈₄N₁₆O₁₂
- **Molecular Weight:** 1209.40 g·mol⁻¹ [1] [2] [3]
- **CAS Number:** 61012-19-9 [2] [3]
- **Sequence:** Pyr-His-Trp-Ser-Tyr-D-Gly(tBu)-Leu-Arg-Pro-NHEt [1]
- **Pharmaceutical Form:** Solution for injection (commercial veterinary product) [4]

Storage and Handling Conditions

Proper storage is critical for maintaining the stability and efficacy of **Lecirelin**.

*Table 1: Storage Conditions for **Lecirelin***

Form	Condition	Temperature	Remarks
Commercial Solution (Bioveta)	Protect from light; Protect from frost [4]	Not specified (typically room temperature)	Shelf Life: 2 years (packaged for sale) [4]
Powder (for research)	Sealed storage, away from moisture [2]	-80°C (2 years) / -20°C (1 year) [2]	Hygroscopic; use desiccant [3]

- **Shelf Life After Opening:** For the commercial solution in 10 ml or 60 ml vials, the shelf life after first opening is **28 days**. For 2 ml ampoules, the product should be used immediately after opening. [4]
- **Solubility:** For research purposes, **Lecirelin** powder is soluble in water (25 mg/mL) and DMSO (12.1 mg/mL). [2]

Reconstitution and Working Solution Preparation (for Research Use)

While the commercial product is a ready-to-use solution, researchers working with the powder form can use the following protocol.

Protocol 3.1: Preparation of Stock and Working Solutions

- **Equipment and Reagents:** **Lecirelin** powder, sterile water or PBS (for aqueous stock) or DMSO (for solvent stock), analytical balance, sterile vials, pipettes, and a 0.22 µm syringe filter.
- **Calculation:** Calculate the mass of powder required to achieve the desired stock concentration based on the molecular weight (1209.40 g/mol).
- **Reconstitution:**
 - **Aqueous Stock Solution:** Add the calculated amount of sterile water, PBS, or saline to the powder to achieve a concentration of up to 25 mg/mL. Gently vortex or agitate to dissolve. [2]
 - **DMSO Stock Solution:** Add the calculated volume of DMSO to achieve a concentration of up to 12.1 mg/mL. Note that DMSO is hygroscopic and can impact solubility. [2]
- **Sterile Filtration:** For in vivo applications, filter the solution through a 0.22 µm filter into a sterile vial.
- **Aliquoting and Storage:** Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles. Store at -80°C for up to 6 months or -20°C for up to 1 month. [2]

Table 2: Sample Stock Solution Preparation Guide

Solvent	Target Concentration	Volume of Solvent per 1 mg Lecirelin
Water / PBS	10 mM	82.7 µL
Water / PBS	25 mg/mL	40 µL
DMSO	10 mM	82.7 µL

In Vivo Dosing and Administration Protocols

Lecirelin is administered via intramuscular (IM) injection. [1] [4] The dosage is highly dependent on the target species and the indication.

Table 3: Veterinary Dosing Protocol for **Lecirelin** (based on commercial solution at 0.025 mg/mL)

Target Species	Indication	Dosage (per animal)	Volume to Administer	Timing
Cattle [4]	Oestrus sync, improve conception rate, treat acyclicity	50 µg	2 ml	At time of insemination or as per sync protocol
Cattle [4]	Treatment of ovarian cysts	100 µg	4 ml	Single injection
Female Rabbits [4]	Induction of ovulation, improve conception rate	0.75 µg	0.03 ml	Immediately after artificial insemination

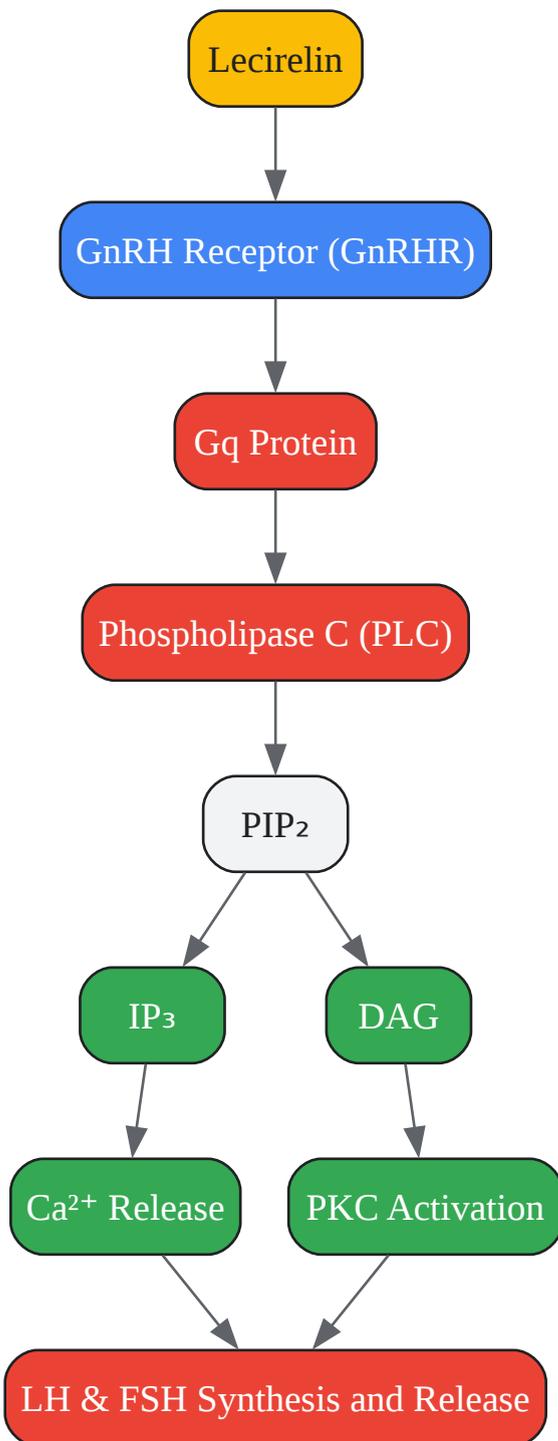
Experimental Dosage Findings in Rabbits: A study evaluating different doses of **Lecirelin** in nulliparous and lactating rabbit provides critical data for researchers. Doses ranging from **0.3 µg to 1.0 µg** per animal were found sufficient for good reproductive performance (conception rate, litter size). The study also found that higher doses (≥ 1.5 µg in lactating and ≥ 2.0 µg in nulliparous does) led to an increased rate of abortions. [5]

Protocol 4.1: Experimental Induction of Ovulation in Rabbits

- **Animal Preparation:** Use nulliparous or lactating crossbred does (e.g., Hyplus strain). House individually with access to a standard commercial diet and water. [5]
- **Insemination:** Perform artificial insemination using standard procedures.
- **Lecirelin Administration:** Immediately following insemination, administer **Lecirelin** via intramuscular injection.
- **Dosing:** For a balance of efficacy and safety, use a dose between **0.3 µg and 1.0 µg** per doe. [5]
- **Monitoring:** Record conception rate, litter size, number of stillborns, and any adverse events like abortions.

Mechanism of Action and Signaling Pathway

Lecirelin functions as a GnRH receptor agonist. Its mechanism can be visualized through the following signaling pathway.



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Diagram 1: Lecirelin GnRH Signaling Pathway. This diagram illustrates the molecular cascade triggered by **Lecirelin** binding to the GnRH receptor on pituitary gonadotrope cells, leading to the secretion of luteinizing hormone (LH) and follicle-stimulating hormone (FSH). [6]

Key Experimental Applications and Findings

Lecirelin is primarily used in research related to reproductive physiology and pharmacology.

Table 4: Summary of Key Experimental Findings

Application / Study Focus	Model	Key Finding	Reference
Dosage Optimization	Rabbit Does	0.3-1.0 µg dose is effective; higher doses (≥1.5 µg) increase abortion risk.	[5]
Fertility Treatment	Cattle	Used to treat ovarian follicular cysts. 100 µg dose is effective.	[4] [2]
Synchronization	Cattle	50 µg dose improves conception rate and synchronizes ovulation.	[4] [6]
In Vitro Contractility	Bovine Ovarian Follicles	2.07 µM concentration increases contraction tension/frequency in preovulatory follicles.	[2]

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